

An In-depth Technical Guide to the Physical Properties of Liquid Carbon Diselenide

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Compound of Interest

Compound Name: Carbon diselenide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of liquid **carbon diselenide** (CSe₂). The information is curated for researchers, scientists, and professionals in drug development who may encounter or utilize this compound in their work. This document emphasizes quantitative data, detailed experimental protocols, and visual representations of synthetic pathways.

Caution: **Carbon diselenide** is a toxic, volatile, and light-sensitive compound with an extremely offensive odor.^[1] All handling and experimentation should be conducted in a well-ventilated fume hood with appropriate personal protective equipment (PPE), including gloves, lab coat, and eye protection.

Quantitative Physical Properties

The known physical properties of liquid **carbon diselenide** are summarized in the tables below for easy reference and comparison.

Table 1: General and Molar Properties

Property	Value	Source(s)
Chemical Formula	CSe ₂	[1]
Molar Mass	169.93 g/mol	[2]
Appearance	Yellow-orange oily liquid	[1]
Odor	Pungent, extremely offensive when mixed with air	[1]

Table 2: Thermodynamic and Physical State Properties

Property	Value	Conditions	Source(s)
Melting Point	-45.5 °C	[2]	[1]
Boiling Point	125-126 °C	[2]	
Density	2.6824 g/cm ³	at 20°C	
2.66 g/mL	Not specified	[2]	
Refractive Index	1.845	at 20°C	
Vapor Pressure	14.4 ± 0.2 mmHg	at 25°C (Predicted)	
Flash Point	30 °C	[1]	

Table 3: Solubility and Stability

Property	Observation	Solvent(s)	Source(s)
Solubility	Soluble	Carbon disulfide (CS ₂), Toluene	[1]
Insoluble	Water	[1][2]	
Stability	Decomposes slowly (approx. 1% per month at -30°C)	[2]	
Light-sensitive	[1][2]		

Synthesis of Carbon Diselenide

Two primary methods for the synthesis of **carbon diselenide** have been reported in the literature.

2.1. Method 1: Reaction of Selenium with Dichloromethane

This method involves the high-temperature reaction of selenium powder with dichloromethane vapor.[3]

- Reaction: $2 \text{ Se} + \text{CH}_2\text{Cl}_2 \rightarrow \text{CSe}_2 + 2 \text{ HCl}$
- Conditions: The reaction is carried out at approximately 550 °C.

2.2. Method 2: Reaction of Hydrogen Selenide with Carbon Tetrachloride

This was the method reported by Grimm and Metzger in their first synthesis. It involves passing hydrogen selenide and carbon tetrachloride through a hot tube.[3]

- Reaction: $2 \text{ H}_2\text{Se} + \text{CCl}_4 \rightarrow \text{CSe}_2 + 4 \text{ HCl}$
- Conditions: The reaction takes place in a hot tube.

Experimental Protocols for Physical Property Determination

The following are detailed methodologies for the experimental determination of the key physical properties of liquid **carbon diselenide**. These are adapted from standard procedures for volatile and hazardous liquids.

3.1. Density Measurement using a Pycnometer

The density of liquid CSe₂ can be accurately determined using a pycnometer.

- Apparatus: A glass pycnometer of a known volume (e.g., 10 mL or 25 mL), an analytical balance, a constant temperature bath.
- Procedure:
 - Thoroughly clean and dry the pycnometer and its stopper.
 - Weigh the empty, dry pycnometer on an analytical balance.
 - In a fume hood, carefully fill the pycnometer with **carbon diselenide**.
 - Insert the stopper, allowing excess liquid and any air bubbles to escape through the capillary.
 - Place the filled pycnometer in a constant temperature bath (e.g., 20°C) until it reaches thermal equilibrium.
 - Remove the pycnometer from the bath and carefully dry the exterior.
 - Weigh the filled pycnometer.
 - The density is calculated by dividing the mass of the CSe₂ (mass of filled pycnometer minus mass of empty pycnometer) by the known volume of the pycnometer.

3.2. Refractive Index Measurement

The refractive index can be measured using a digital refractometer or an Abbe refractometer.

- Apparatus: A refractometer, a constant temperature circulator.

- Procedure:
 - Ensure the prism of the refractometer is clean and dry.
 - Calibrate the instrument with a standard of known refractive index (e.g., distilled water).
 - Using a pipette in a fume hood, place a small amount of **carbon diselenide** onto the prism.
 - Close the prism and allow the sample to reach the desired temperature (e.g., 20°C) using the constant temperature circulator.
 - Read the refractive index from the instrument's scale or digital display.

3.3. Boiling Point Determination by Distillation

A simple distillation apparatus can be used to determine the boiling point.

- Apparatus: A round-bottom flask, a distillation head with a thermometer adapter, a condenser, a receiving flask, a heating mantle, and boiling chips.
- Procedure:
 - Assemble the distillation apparatus in a fume hood.
 - Place a small volume of **carbon diselenide** and a few boiling chips in the round-bottom flask.
 - Position the thermometer so that the top of the bulb is level with the side arm of the distillation head.
 - Slowly heat the flask.
 - The boiling point is the temperature at which the vapor and liquid are in equilibrium, observed as a stable temperature on the thermometer during distillation.

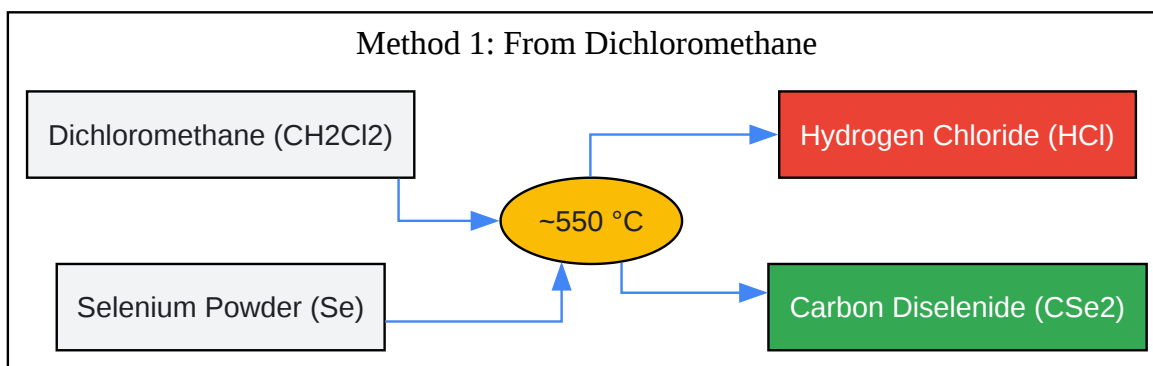
3.4. Vapor Pressure Measurement (Static Method)

The vapor pressure of the volatile CSe_2 can be determined using a static method.

- Apparatus: A vacuum-tight flask connected to a pressure transducer and a vacuum line, all enclosed in a temperature-controlled chamber.
- Procedure:
 - Place a small, degassed sample of **carbon diselenide** in the flask.
 - Evacuate the flask to remove any air.
 - Isolate the flask from the vacuum line.
 - Allow the system to reach thermal equilibrium at a set temperature.
 - The pressure measured by the transducer is the vapor pressure of CSe_2 at that temperature.

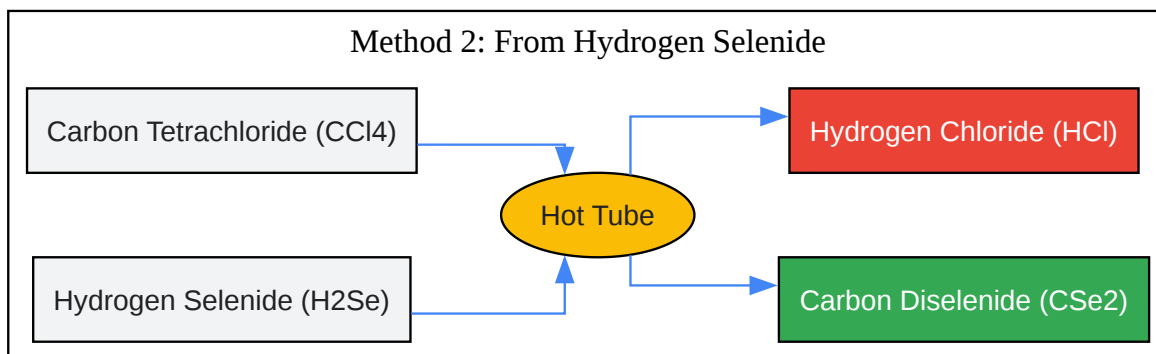
Visualizations of Synthetic Pathways

The following diagrams illustrate the logical flow of the two primary synthesis methods for **carbon diselenide**.



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Caption: Synthesis of **Carbon Diselenide** from Selenium and Dichloromethane.



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Caption: Synthesis of **Carbon Diselenide** from Hydrogen Selenide and Carbon Tetrachloride.

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